

# Tyrphostin 25: Physical & Chemical Properties

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## Compound Focus: Tyrphostin 25

CAS No.: 118409-58-8

Cat. No.: S576127

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The table below summarizes the fundamental properties of **Tyrphostin 25** for your experimental records.

Property	Description
CAS Number	118409-58-8 [1] [2] [3]
Molecular Formula	C <sub>10</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> [2] [3] [4]
Molecular Weight	202.16 - 202.17 Da [2] [3] [4]
Purity	≥95% to >99% [2] [3] [4]
Appearance	Yellow-orange solid [4]
Solubility	Soluble in <b>DMSO</b> and <b>100% ethanol</b> [3] [4] [5]

## Storage & Handling Guidelines

Proper storage and handling are critical for maintaining the stability and activity of **Tyrphostin 25**.

Aspect	Recommendation
Long-Term Storage	Store at <b>ambient temperature</b> (for the solid powder) [3] [4]. One supplier suggests storage at <b>+4°C</b> [5].
Reconstituted Solution	Prepare stock solutions in DMSO or ethanol [3] [4].
Solution Stability	<b>Make solutions fresh daily</b> as the product is subject to oxidation [4].
Handling	Keep the container <b>tightly sealed</b> and <b>protected from light</b> [4].

## Troubleshooting Common Experimental Issues

Here are solutions to some frequently encountered problems when working with **Tyrphostin 25**.

Problem	Possible Cause	Solution
<b>Unexpected lack of inhibitory effect</b>	Degradation of compound due to oxidation or use of an old stock solution.	Prepare a <b>fresh stock solution</b> daily from powder stored correctly [4].
<b>Low solubility in aqueous buffers</b>	Directly adding powder to aqueous solution.	First dissolve the powder in <b>DMSO</b> to create a concentrated stock (e.g., 10-100 mM), then dilute into your aqueous assay buffer [3] [4].
<b>High background toxicity in cell cultures</b>	The concentration of DMSO from the stock solution is too high.	Ensure the final concentration of DMSO in your cell culture medium is <b>≤0.1%</b> to avoid solvent toxicity.

## Experimental Protocol: Inhibiting ATP-Stimulated DNA Synthesis

This protocol is adapted from a study investigating the role of tyrosine kinases in ATP-mediated proliferation of vascular smooth muscle cells [6]. It demonstrates a key application of **Tyrphostin 25**.

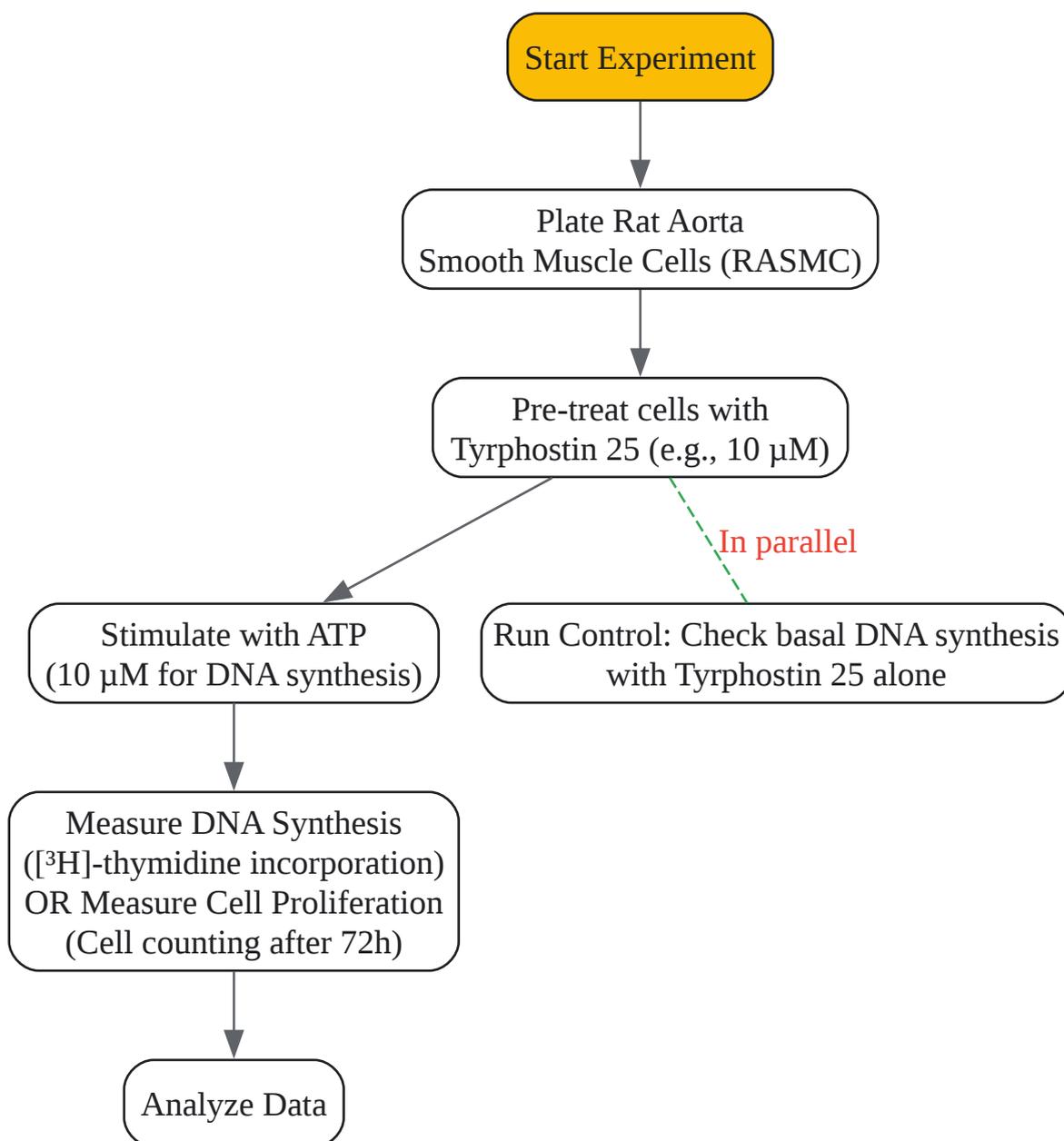
**1. Aim:** To assess the inhibitory effect of **Tyrphostin 25** on ATP-stimulated DNA synthesis and cell proliferation.

## **2. Materials and Reagents:**

- Cell line: Rat Aorta Smooth Muscle Cells (RASMC).
- **Tyrphostin 25:** Prepare a fresh stock solution in DMSO (e.g., 10 mM).
- Extracellular ATP.
- [<sup>3</sup>H]-thymidine or a suitable cell proliferation assay kit.

## **3. Experimental Workflow:**

The following diagram outlines the key steps of the experimental procedure.



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#### 4. Key Findings from Literature:

- **Dosage:** **Tyrphostin 25** at **10 μM** effectively inhibited ATP-stimulated DNA synthesis and the increase in cell number after 72 hours [6].
- **Specificity:** The same study confirmed that **Tyrphostin 25** did not affect ATP-induced calcium influx or inositol phosphate production, indicating its specific action on tyrosine kinase-dependent mitogenic pathways [6].

## Frequently Asked Questions (FAQs)

**Q1: What is the primary mechanism of action of Tyrphostin 25?** A1: **Tyrphostin 25** is a **cell-permeable, reversible, and competitive inhibitor** that primarily targets the substrate binding site of protein tyrosine kinases (PTKs), including the Epidermal Growth Factor Receptor (EGFR) with an  $IC_{50}$  of  $\sim 3 \mu M$  [2] [3].

**Q2: Does Tyrphostin 25 affect any other enzymes besides receptor tyrosine kinases?** A2: Yes, research indicates that **Tyrphostin 25** can also inhibit the **GTPase activity of transducin** and other GTP-utilizing enzymes, so its effects may not be limited solely to tyrosine kinases [2].

**Q3: Why is it crucial to protect Tyrphostin 25 from light?** A3: While the exact photodegradation pathway isn't detailed, the precaution to "protect from light" is explicitly stated [4]. This is a common requirement for light-sensitive compounds, which can decompose and lose potency when exposed to light.

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## References

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